

Proper Disposal of 6S-Nalfurafine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6S-Nalfurafine

Cat. No.: B15294026

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **6S-Nalfurafine**, a potent kappa-opioid receptor agonist. Adherence to these procedures is critical to ensure personnel safety, environmental protection, and regulatory compliance. **6S-Nalfurafine** is the (6 β) stereoisomer of Nalfurafine. Nalfurafine is classified as a Schedule II controlled substance in the United States, indicating a high potential for abuse and severe psychological or physical dependence.^{[1][2][3][4]} Therefore, its disposal is strictly regulated by the Drug Enforcement Administration (DEA).

Hazard and Disposal Information Summary

The following table summarizes key safety and disposal information derived from available Safety Data Sheets (SDS) for Nalfurafine and its derivatives.

Parameter	Information	Source
GHS Classification	Not classified as hazardous according to the Globally Harmonized System (GHS). However, the hydrochloride salt is listed as "Harmful if swallowed" and "May cause drowsiness or dizziness".	SDS for Nalfurafine, SDS for Nalfurafine hydrochloride
Primary Routes of Exposure	Ingestion, inhalation.	SDS for Nalfurafine hydrochloride
Personal Protective Equipment (PPE)	Standard laboratory attire: safety glasses, gloves, and a lab coat.	General chemical handling guidelines
Environmental Precautions	Do not allow to enter sewers or surface/ground water.	SDS for Nalfurafine, SDS for Nalfurafine hydrochloride
Recommended Disposal Method	Must be disposed of in accordance with DEA regulations for Schedule II controlled substances. This typically involves transfer to a DEA-registered reverse distributor or destruction in the presence of a DEA agent or other authorized person. Incineration in a permitted hazardous waste incinerator is a common method of destruction.	21 CFR Part 1317, General guidance for pharmaceutical waste

Experimental Protocol for Disposal of 6S-Nalfurafine

This protocol outlines the step-by-step procedure for the disposal of **6S-Nalfurafine** in a research setting.

1.0 Pre-Disposal Documentation and Segregation

1.1. Inventory Management: Meticulously record all quantities of **6S-Nalfurafine** used in experiments. Maintain an accurate and up-to-date inventory log in compliance with DEA regulations for Schedule II substances. 1.2. Waste Segregation:

- Collect all waste materials containing **6S-Nalfurafine**, including unused product, contaminated labware (e.g., vials, pipette tips), and cleaning materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- The container label must include the words "Hazardous Waste," the full chemical name "**6S-Nalfurafine**," and the appropriate hazard warnings.
- Do not mix **6S-Nalfurafine** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2.0 Secure Storage of Waste

2.1. Controlled Access: Store the segregated **6S-Nalfurafine** waste container in a securely locked, substantially constructed cabinet or safe, accessible only to authorized personnel. This storage must comply with DEA requirements for Schedule II substances.

3.0 Coordination with Environmental Health and Safety

3.1. Contact EHS: When the waste container is full or ready for disposal, contact your institution's EHS department. Inform them that you have a Schedule II controlled substance for disposal. 3.2. Provide Documentation: Be prepared to provide the EHS department with a completed hazardous waste disposal form and a copy of the inventory log for the **6S-Nalfurafine** being discarded.

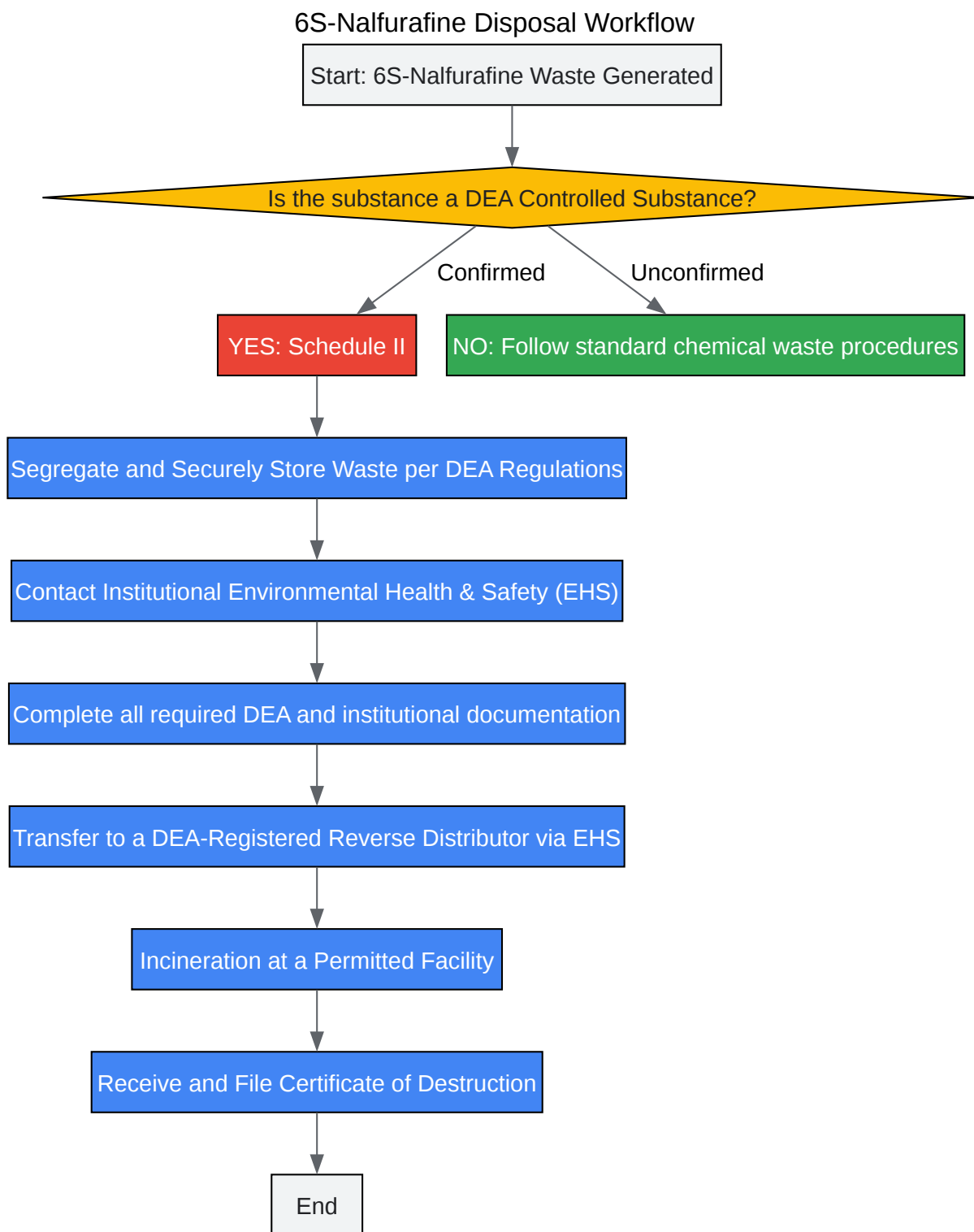
4.0 Transfer and Final Disposition

4.1. DEA-Registered Reverse Distributor: Your EHS department will coordinate the transfer of the **6S-Nalfurafine** waste to a DEA-registered reverse distributor. This is the required method for the disposal of controlled substances. 4.2. Destruction: The reverse distributor will be responsible for the final destruction of the **6S-Nalfurafine** in a manner that is compliant with all federal, state, and local regulations. The preferred method of destruction for pharmaceutical waste is typically incineration at a permitted facility. 4.3. Record of Destruction: Ensure that you

receive a certificate of destruction or other official documentation from the reverse distributor, via your EHS department, to complete your disposal records.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **6S-Nalfurafine**.



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Caption: Disposal workflow for **6S-Nalfurafine**, a Schedule II controlled substance.

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